

Introduction: The Strategic Value of 4-Amino-2-bromobenzonitrile

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzonitrile

CAS No.: 53312-82-6

Cat. No.: B1268555

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4-Amino-2-bromobenzonitrile is a trifunctional aromatic compound that has emerged as a highly versatile and valuable building block in modern organic synthesis. Its strategic importance lies in the orthogonal reactivity of its three functional groups: a nucleophilic amino group, a bromine atom amenable to a wide array of cross-coupling reactions, and a cyano group that can be transformed into other key functionalities. This unique combination allows for sequential and site-selective modifications, making it an ideal scaffold for the construction of complex molecular architectures.

This guide provides a comprehensive technical overview of **4-Amino-2-bromobenzonitrile**, from its fundamental properties and synthesis to its reactivity and applications, with a particular focus on its role in the development of novel therapeutics.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and chemical properties of a synthetic building block is paramount for its effective utilization in the laboratory. The key properties of **4-Amino-2-bromobenzonitrile** are summarized below.

Table 1: Physicochemical Properties of **4-Amino-2-bromobenzonitrile**

Property	Value	Reference(s)
CAS Number	53312-82-6	[1] [2]
Molecular Formula	C ₇ H ₅ BrN ₂	[1] [2]
Molecular Weight	197.03 g/mol	[1] [2]
Appearance	Yellow to off-white powder/crystalline solid	[1]
Boiling Point (Predicted)	355.5 ± 32.0 °C	[1]
Density (Predicted)	1.68 g/cm ³	[1]
pKa (Predicted)	0.65 ± 0.10	[1]

Spectroscopic Characterization

While a dedicated, peer-reviewed publication of the complete spectral data is not readily available, data from commercial suppliers and analysis of analogous structures provide a clear expectation of its spectroscopic signature.[\[3\]](#)

- ¹H NMR:** The proton NMR spectrum is expected to show three distinct signals in the aromatic region. The proton ortho to the amino group and meta to the bromine and cyano groups would appear most upfield. The other two aromatic protons would appear as a doublet and a singlet at lower field. The amino protons would likely appear as a broad singlet.
- ¹³C NMR:** The carbon NMR spectrum will display seven signals. The carbon bearing the cyano group will be significantly downfield. The carbon attached to the bromine atom will also be downfield, while the carbon attached to the amino group will be upfield relative to the other aromatic carbons. The chemical shift of the nitrile carbon is a key identifier. For comparison, the nitrile carbon in the related 4-bromobenzonitrile appears around 118 ppm.[\[4\]](#)

- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by the N-H stretching vibrations of the primary amine (typically two bands in the 3300-3500 cm^{-1} region), a sharp and strong $\text{C}\equiv\text{N}$ stretching vibration around 2220-2230 cm^{-1} , and C-Br stretching in the fingerprint region.

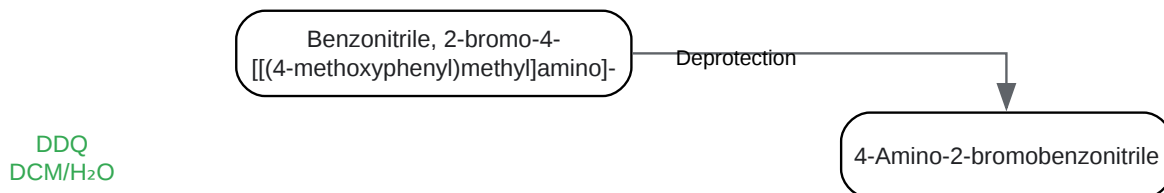
Synthesis of 4-Amino-2-bromobenzonitrile

The synthesis of **4-Amino-2-bromobenzonitrile** can be approached through several strategic routes. A common laboratory-scale synthesis involves the deprotection of a protected amine precursor.

Synthesis via Deprotection of a Methoxybenzyl (MPM) Protected Amine

This method offers good yields and is based on established protecting group chemistry.

Workflow for Synthesis via Deprotection



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Caption: Synthesis of **4-Amino-2-bromobenzonitrile** via DDQ-mediated deprotection.

Experimental Protocol:

- Step 1: Deprotection of Benzonitrile, 2-bromo-4-[[[4-methoxyphenyl)methyl]amino]-[1]
 - To a stirred solution of Benzonitrile, 2-bromo-4-[[[4-methoxyphenyl)methyl]amino]- (1 equivalent) in a mixture of dichloromethane (DCM) and water, add 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) (1 equivalent).
 - Stir the reaction mixture at room temperature for 3-4 hours.

- Filter the reaction mixture to remove the precipitated solid.
- To the filtrate, add a saturated aqueous solution of sodium bicarbonate and extract with DCM.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography (e.g., eluting with a hexane/ethyl acetate mixture) to afford **4-Amino-2-bromobenzonitrile** as a solid.

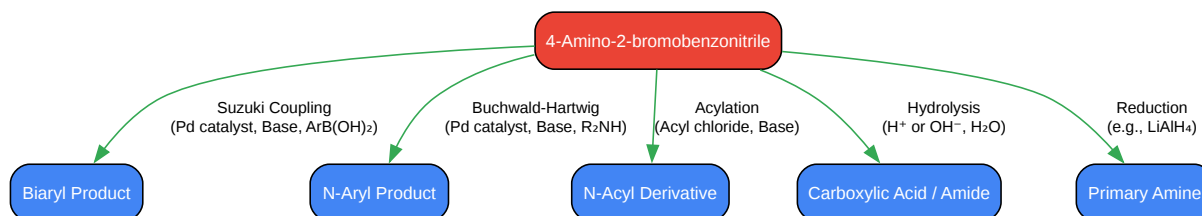
Causality of Experimental Choices:

- **DDQ as Oxidant:** DDQ is a mild and effective oxidizing agent for the cleavage of the p-methoxybenzyl (MPM) protecting group. The reaction proceeds through the formation of a charge-transfer complex, leading to the selective removal of the MPM group without affecting the other functional groups on the aromatic ring.
- **Biphasic System (DCM/H₂O):** The use of a biphasic solvent system helps to dissolve both the organic substrate and the DDQ, while also aiding in the work-up by allowing for easy separation of the product from the reaction byproducts.

Chemical Reactivity and Synthetic Utility

The synthetic versatility of **4-Amino-2-bromobenzonitrile** stems from the distinct reactivity of its three functional groups. The bromine atom serves as a handle for carbon-carbon and carbon-heteroatom bond formation, the amino group can be acylated, alkylated, or diazotized, and the cyano group can be hydrolyzed or reduced.

Key Reaction Pathways of **4-Amino-2-bromobenzonitrile**



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Caption: Major reaction pathways for the synthetic transformation of **4-Amino-2-bromobenzonitrile**.

Palladium-Catalyzed Cross-Coupling Reactions

The bromine atom at the 2-position is ideally situated for participation in a variety of palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern drug discovery.

The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds, enabling the synthesis of biaryl structures.^[5] While specific examples with **4-Amino-2-bromobenzonitrile** are not abundant in the literature, the successful coupling of the closely related 4-bromobenzonitrile provides a reliable template for reaction conditions.^{[6][7]}

General Protocol for Suzuki-Miyaura Coupling:

- Reactants: **4-Amino-2-bromobenzonitrile** (1 eq.), Arylboronic acid (1.2-1.5 eq.), Palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%), and a base (e.g., K₂CO₃, Na₂CO₃, 2-3 eq.).
- Solvent: A mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- Procedure:
 - To a reaction vessel, add **4-Amino-2-bromobenzonitrile**, the arylboronic acid, the palladium catalyst, and the base.
 - Degas the vessel and backfill with an inert gas (e.g., argon or nitrogen).

- Add the degassed solvent system.
- Heat the reaction mixture with stirring (typically 80-100 °C) until the starting material is consumed (monitored by TLC or LC-MS).
- Cool the reaction to room temperature, dilute with water, and extract with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by column chromatography or recrystallization.

The Buchwald-Hartwig amination is a cornerstone for the synthesis of N-aryl compounds from aryl halides and amines.[8] This reaction allows for the introduction of a wide variety of primary and secondary amines at the 2-position of the benzonitrile core.

Causality of Reagent Selection:

- **Palladium Catalyst and Ligand:** The choice of palladium precursor (e.g., Pd(OAc)₂, Pd₂(dba)₃) and phosphine ligand (e.g., BINAP, Xantphos) is crucial for the efficiency of the catalytic cycle.[8] The ligand stabilizes the palladium center and facilitates the key steps of oxidative addition and reductive elimination.
- **Base:** A strong, non-nucleophilic base (e.g., NaOt-Bu, K₃PO₄, Cs₂CO₃) is required to deprotonate the amine, forming the active nucleophile in the catalytic cycle.

Reactions of the Amino Group

The primary amino group is a versatile functional handle. It can undergo standard transformations such as acylation to form amides, which can serve as a protecting group or as a key structural element in the final target molecule.[9]

Reactions of the Cyano Group

The nitrile functionality can be transformed into other important functional groups:

- **Hydrolysis:** Under acidic or basic conditions, the cyano group can be hydrolyzed to a carboxylic acid or an amide.^{[10][11][12]} This transformation is valuable for introducing a carboxylic acid moiety, a common feature in many drug molecules.
- **Reduction:** The nitrile group can be reduced to a primary amine using strong reducing agents like lithium aluminum hydride (LiAlH₄).^{[11][12][13]} This provides a route to 2-bromo-4-aminobenzylamine derivatives.

Applications in Drug Discovery and Development

The unique structural features of **4-Amino-2-bromobenzonitrile** make it a valuable intermediate in the synthesis of a wide range of biologically active molecules, particularly in the area of kinase inhibitors.^{[14][15]} The substituted aminobenzonitrile scaffold is a common feature in many small molecule inhibitors that target the ATP-binding site of kinases.

A notable example of the application of **4-Amino-2-bromobenzonitrile** is found in the patent literature. In the synthesis of pyrimidinedione derivatives, **4-Amino-2-bromobenzonitrile** is used as a starting material in a copper-catalyzed cross-coupling reaction with o-cresol.^[16] This reaction highlights the utility of the bromine atom for C-O bond formation, further expanding its synthetic potential.

Safety and Handling

4-Amino-2-bromobenzonitrile is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Table 2: Safety Information for **4-Amino-2-bromobenzonitrile**

Hazard Statement	Precautionary Statement	Reference(s)
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.	
H312: Harmful in contact with skin.	P270: Do not eat, drink or smoke when using this product.	
H315: Causes skin irritation.	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.	
H319: Causes serious eye irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
H332: Harmful if inhaled.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
H335: May cause respiratory irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling this compound.

Storage: Store in a tightly sealed container in a cool, dry, and dark place.[\[1\]](#)

Conclusion

4-Amino-2-bromobenzonitrile is a synthetically valuable building block with a rich and versatile reactivity profile. Its trifunctional nature allows for the strategic and sequential introduction of diverse chemical functionalities, making it a powerful tool for the synthesis of

complex organic molecules. Its demonstrated utility in palladium- and copper-catalyzed cross-coupling reactions underscores its importance in modern medicinal chemistry and drug discovery, particularly in the development of novel kinase inhibitors and other therapeutic agents. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, will enable researchers and scientists to fully exploit its potential in their synthetic endeavors.

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